

Catechol Diacetate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Catechol diacetate

Cat. No.: B1361081

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety and handling information for **catechol diacetate** (CAS No. 635-67-6). It is intended for professionals in research and drug development who may be working with this compound. While data on **catechol diacetate** is limited, its chemical relationship to catechol—a well-studied compound—provides a basis for many of the safety and handling recommendations outlined here. **Catechol diacetate** can hydrolyze to form catechol and acetic acid, particularly under acidic or basic conditions, and thus shares many of the same toxicological concerns.^{[1][2]}

Chemical and Physical Properties

Catechol diacetate, also known as 1,2-diacetoxybenzene, is the diacetate ester of catechol.^[3] It is a colorless to pale yellow liquid with a sweet odor.^[2] The acetate groups alter the molecule's chemical properties compared to catechol, making it a more stable precursor that can release the more reactive catechol upon hydrolysis.^[1]

Table 1: Physical and Chemical Properties of **Catechol Diacetate**

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₀ O ₄	[2][3]
Molecular Weight	194.18 g/mol	Calculated
Appearance	Colorless to pale yellow liquid	[2]
Odor	Pleasant, sweet	[2]
Melting Point	64.5 °C	[2]
CAS Number	635-67-6	[3]


Hazard Identification and Classification

Catechol diacetate is classified as a skin and eye irritant.[2][3] Although specific toxicological data is limited, its potential to hydrolyze to catechol suggests that it should be handled with the same precautions as its parent compound.

Table 2: GHS Hazard Classification for **Catechol Diacetate**

Hazard Class	Category	GHS Code	Hazard Statement
Skin Corrosion/Irritation	2	H315	Causes skin irritation[2][3]
Serious Eye Damage/Eye Irritation	2A	H319	Causes serious eye irritation[2][3]

Pictogram:

 alt text

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific experimental protocol should be conducted to determine the appropriate level of PPE.

Table 3: Recommended Personal Protective Equipment

Protection Type	Recommendation
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[4]
Skin Protection	Handle with impervious gloves (e.g., nitrile rubber). Wear a lab coat or other protective clothing.[4]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator. Use only outdoors or in a well-ventilated area.[4]

General Handling Procedures

- Avoid all personal contact, including inhalation.[5]
- Wash hands thoroughly after handling.[4]
- Use in a well-ventilated area.[5]
- Do not eat, drink, or smoke when using this product.[5][6]

Storage

- Keep container tightly closed in a dry and well-ventilated place.
- Store in a cool place.[7]

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

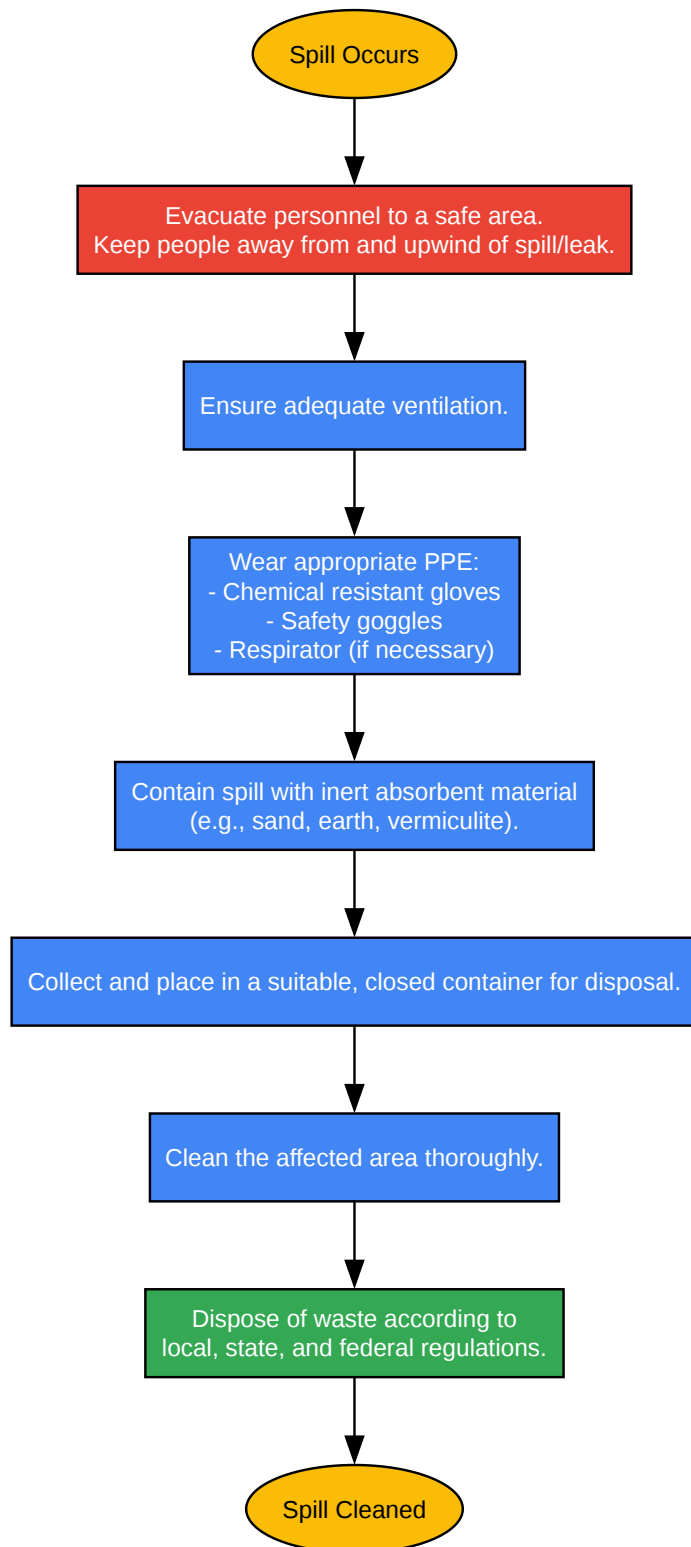
Table 4: First Aid Measures

Exposure Route	Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[8]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a doctor. [4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[4]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4]

Spill Response

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

Spill Response Workflow



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Spill Response Workflow

Toxicological Information

While specific toxicological data for **catechol diacetate** is not readily available, the toxicology of catechol is well-documented and should be considered due to the potential for hydrolysis.

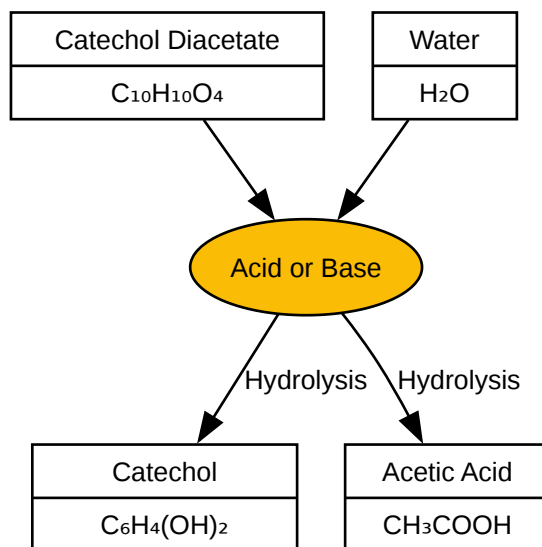
Table 5: Acute Toxicity Data for Catechol

Route	Species	LD50	Reference
Oral	Rat	260 mg/kg	[7]
Dermal	Rabbit	800 mg/kg	[9]

Chemical Reactivity and Decomposition

Catechol diacetate is stable under recommended storage conditions. However, it can undergo hydrolysis to form catechol and acetic acid.

Hydrolysis of Catechol Diacetate



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Hydrolysis of **Catechol Diacetate**

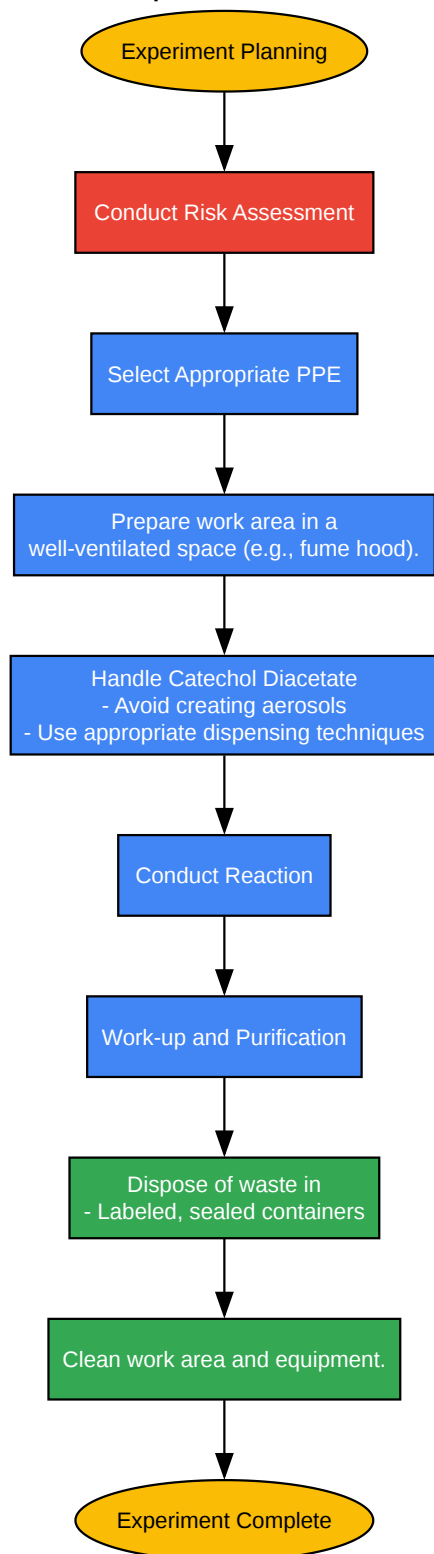
Incompatible Materials: Strong oxidizing agents, strong bases.

Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products may include carbon oxides.[7]

Experimental Protocols

The following is a generalized experimental protocol for the safe use of **catechol diacetate** in a laboratory setting. This should be adapted to the specific requirements of your experiment.

General Experimental Workflow



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General Experimental Workflow

This guide is intended to provide a summary of the available safety and handling information for **catechol diacetate**. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) and a comprehensive risk assessment for your specific application. Always consult the most up-to-date SDS for this compound before use.

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